

Cefcapene Pivoxil Hydrochloride: A Technical Guide to its Antibacterial Spectrum

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Compound of Interest		
Compound Name:	Cefcapene pivoxil hydrochloride	
Cat. No.:	B023812	Get Quote

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Introduction

Cefcapene pivoxil hydrochloride is an orally administered third-generation cephalosporin antibiotic. It is a prodrug that is hydrolyzed in the intestinal wall to its active form, cefcapene. This guide provides a comprehensive overview of the antibacterial spectrum of cefcapene, detailing its in-vitro activity against a wide range of clinically relevant bacteria. The information presented herein is intended to support research, scientific understanding, and drug development efforts related to this compound.

In-Vitro Antibacterial Spectrum

Cefcapene exhibits a broad spectrum of activity against both Gram-positive and Gram-negative bacteria. Its efficacy is particularly noted against common pathogens responsible for respiratory tract, urinary tract, and oral infections.

Gram-Positive Bacteria

Cefcapene demonstrates potent activity against many Gram-positive organisms. It is particularly effective against Streptococcus pneumoniae, including penicillin-susceptible (PSSP), penicillin-intermediate (PISP), and some penicillin-resistant (PRSP) strains.[1] It also shows excellent activity against other streptococci and methicillin-susceptible Staphylococcus aureus (MSSA).[2]



Gram-Negative Bacteria

The antibacterial spectrum of cefcapene extends to a variety of Gram-negative bacteria. It has strong activity against Haemophilus influenzae (both β -lactamase producing and non-producing strains) and Moraxella catarrhalis.[1][2] Its activity against Enterobacteriaceae is also notable, with a low Minimum Inhibitory Concentration (MIC) required to inhibit 50% of the tested strains (MIC50).[2]

Quantitative Data Summary

The following tables summarize the in-vitro activity of cefcapene against a range of bacterial isolates, as determined by Minimum Inhibitory Concentration (MIC) values. MIC is the lowest concentration of an antibiotic that prevents the visible growth of a bacterium.

Table 1: In-Vitro Activity of Cefcapene Against Respiratory Pathogens

Bacterial Species	Number of Strains	MIC Range (μg/mL)	MIC50 (μg/mL)	MIC90 (μg/mL)	Reference
Streptococcu s pneumoniae (PSSP)	-	-	-	≤0.05	[1]
Streptococcu s pneumoniae (PISP/PRSP)	-	-	-	≤0.39	[1]
Haemophilus influenzae (β-lactamase positive & negative)	197	<0.031	-	4	[2]
Moraxella catarrhalis	-	-	-	3.13	[1]

Table 2: In-Vitro Activity of Cefcapene Against Oral Pathogens



Bacterial Species	Number of Strains	MIC Range (μg/mL)	MIC50 (μg/mL)	MIC90 (µg/mL)	Reference
Oral Streptococci	-	<0.05 - 0.39	-	-	[3]
Peptostreptoc occus spp.	-	-	-	-	[3]
Prevotella spp.	-	-	-	-	[3]

Table 3: In-Vitro Activity of Cefcapene Against Enterobacteriaceae

Bacterial	Number of	MIC Range	MIC50	MIC90	Reference
Species	Strains	(μg/mL)	(μg/mL)	(µg/mL)	
Enterobacteri aceae	-	-	≤1	-	[2]

Experimental Protocols

The determination of the in-vitro antibacterial spectrum of **cefcapene pivoxil hydrochloride** is primarily based on standardized antimicrobial susceptibility testing methods, such as those outlined by the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST). The most common methods employed are broth microdilution for determining the Minimum Inhibitory Concentration (MIC) and subsequent subculturing for determining the Minimum Bactericidal Concentration (MBC).

Minimum Inhibitory Concentration (MIC) Determination by Broth Microdilution

The broth microdilution method is a standardized technique used to determine the lowest concentration of an antimicrobial agent that inhibits the visible growth of a microorganism.

Methodology:



- Preparation of Antimicrobial Agent: A stock solution of cefcapene is prepared and then serially diluted in cation-adjusted Mueller-Hinton Broth (CAMHB) to achieve a range of concentrations. These dilutions are dispensed into the wells of a 96-well microtiter plate.
- Inoculum Preparation: The bacterial isolate to be tested is grown on an appropriate agar medium overnight. Several colonies are then used to prepare a bacterial suspension in a sterile saline or broth to match the turbidity of a 0.5 McFarland standard. This suspension is further diluted to achieve a final inoculum concentration of approximately 5 x 10^5 colony-forming units (CFU)/mL in the microtiter plate wells.
- Inoculation: Each well of the microtiter plate containing the serially diluted cefcapene is
 inoculated with the standardized bacterial suspension. A growth control well (containing broth
 and bacteria but no antibiotic) and a sterility control well (containing only broth) are also
 included.
- Incubation: The inoculated microtiter plate is incubated at 35°C ± 2°C for 16-20 hours in ambient air.
- Interpretation of Results: After incubation, the plate is visually inspected for bacterial growth (turbidity). The MIC is recorded as the lowest concentration of cefcapene at which there is no visible growth.

Minimum Bactericidal Concentration (MBC) Determination

The MBC is the lowest concentration of an antimicrobial agent required to kill a particular bacterium. It is determined after the MIC has been established.

Methodology:

- Subculturing from MIC Plate: Following the determination of the MIC, a small aliquot (typically 10-100 μL) is taken from the wells of the microdilution plate that showed no visible growth (i.e., at and above the MIC).
- Plating: The aliquots are plated onto a suitable antibiotic-free agar medium (e.g., Tryptic Soy Agar).

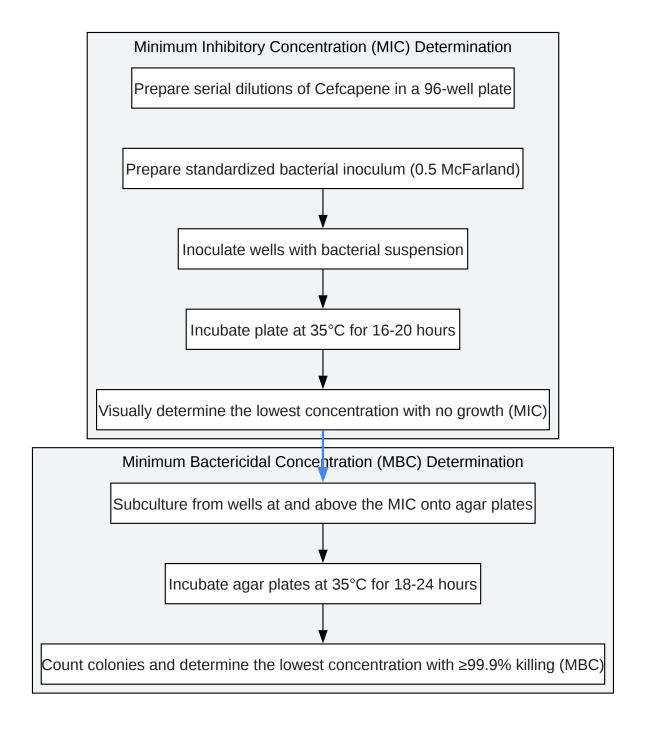


- Incubation: The agar plates are incubated at 35°C ± 2°C for 18-24 hours.
- Interpretation of Results: After incubation, the number of surviving bacterial colonies on each plate is counted. The MBC is defined as the lowest concentration of the antimicrobial agent that results in a ≥99.9% reduction in the initial bacterial inoculum.

Visualizations

Experimental Workflow for MIC and MBC Determination





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Caption: Workflow for determining MIC and MBC of Cefcapene.



Conclusion

Cefcapene pivoxil hydrochloride demonstrates a potent and broad-spectrum of antibacterial activity against a variety of clinically significant Gram-positive and Gram-negative bacteria. Its effectiveness against key respiratory, oral, and urinary tract pathogens, including some resistant strains, makes it a valuable therapeutic agent. The standardized methodologies for determining its in-vitro activity, as detailed in this guide, provide a robust framework for further research and comparative analysis in the field of antimicrobial drug development.

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